

Perfluoropropanesulfonic Acid (CAS 423-41-6): A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Perfluoropropanesulfonic acid*

Cat. No.: *B3041934*

[Get Quote](#)

An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Introduction

Perfluoropropanesulfonic acid (PFPrS), with the CAS number 423-41-6, is a member of the extensive family of per- and polyfluoroalkyl substances (PFAS).[1] These synthetic compounds are characterized by a fully fluorinated alkyl chain and a functional group, which in the case of PFPrS is a sulfonic acid. This structure imparts high stability and unique surfactant properties. PFPrS has been identified as a component in aqueous film-forming foams (AFFF) used for firefighting and has emerged as an environmental contaminant of concern, particularly in groundwater.[1] As a short-chain PFAS, its environmental fate, biological activity, and potential applications are areas of active research. This guide provides a comprehensive overview of the technical data and methodologies relevant to **perfluoropropanesulfonic acid**.

Core Data and Physicochemical Properties

A summary of the key identifiers and physicochemical properties of **perfluoropropanesulfonic acid** is presented in Table 1. It is important to note that some of these properties are computationally predicted and should be considered as such.

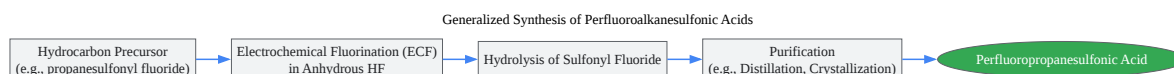
Property	Value	Source
IUPAC Name	1,1,2,2,3,3,3-heptafluoropropane-1-sulfonic acid	PubChem[2]
Synonyms	PFPrS, Heptafluoropropanesulfonic acid	Wikipedia[1]
Molecular Formula	C3HF7O3S	PubChem[2]
Molecular Weight	250.09 g/mol	PubChem[2]
CAS Number	423-41-6	Wikipedia[1]
Physical State	Not explicitly stated, likely a liquid or solid at room temperature	Inferred from similar PFAS
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	
Solubility	Soluble in methanol and ethanol	Cayman Chemical[3]
pKa	Perfluorosulfonic acids are strong acids, with a pKa significantly lower than conventional alkanesulfonic acids.	Wikipedia[4]
Computed XLogP3-AA	1.7	PubChem[2]

Synthesis

A specific, detailed synthesis protocol for **perfluoropropanesulfonic acid** is not readily available in the public domain. However, a general method for the synthesis of perfluoroalkanesulfonic acids is through the electrochemical fluorination (ECF) of their

corresponding hydrocarbon sulfonyl fluorides. This process results in the substitution of all hydrogen atoms with fluorine. An alternative approach involves the telomerization of smaller fluorinated building blocks.

Below is a generalized workflow for the synthesis of a perfluoroalkanesulfonic acid, which would be applicable to **perfluoropropanesulfonic acid**.



[Click to download full resolution via product page](#)

A generalized workflow for the synthesis of **perfluoropropanesulfonic acid**.

Experimental Protocols: Analysis in Drinking Water

The analysis of **perfluoropropanesulfonic acid** in environmental samples, particularly drinking water, is of significant interest. While a specific protocol solely for PFPrS is not common, it is included in broader analytical methods for PFAS. The U.S. Environmental Protection Agency (EPA) Method 537.1 is a widely used validated method for the determination of selected PFAS in drinking water, including **perfluoropropanesulfonic acid**.^{[5][6]}

EPA Method 537.1: Determination of Selected Per- and Polyfluorinated Alkyl Substances in Drinking Water by Solid Phase Extraction and Liquid Chromatography/Tandem Mass Spectrometry (LC/MS/MS)

This method involves the extraction of PFAS from a water sample using solid-phase extraction (SPE), followed by analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).^[5]

Materials and Reagents:

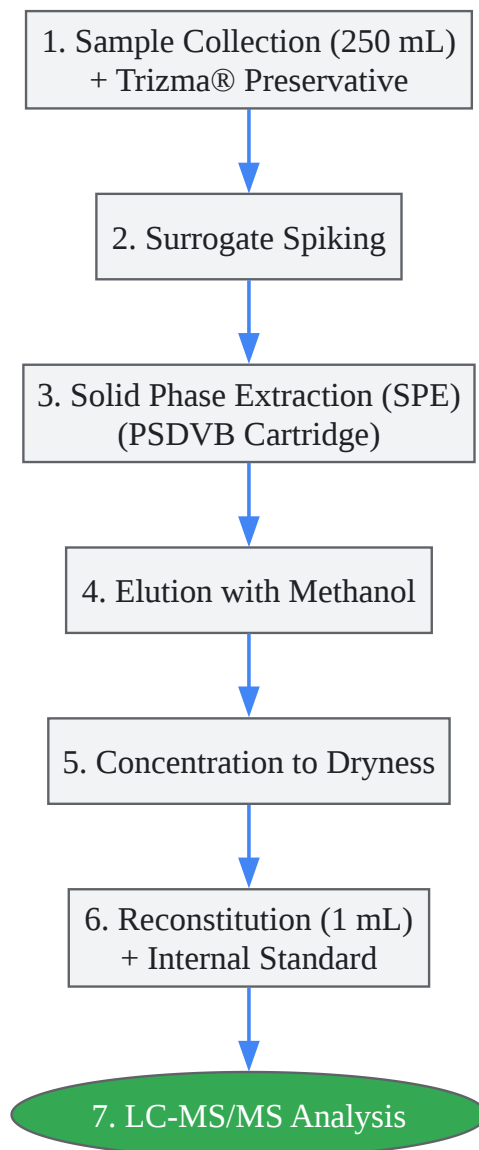
- Sample collection bottles: 250 mL polypropylene bottles with polypropylene screw caps.[7]
- Preservative: Trizma® (to dechlorinate and buffer the sample).[7]
- Solid Phase Extraction (SPE) Cartridges: Polystyrene-divinylbenzene (PSDVB) based.[5]
- Reagents: Methanol, reagent water, and analytical standards of **perfluoropropanesulfonic acid** and its isotopically labeled surrogate.
- Instrumentation: Liquid chromatograph coupled with a tandem mass spectrometer (LC-MS/MS).

Experimental Procedure:

- Sample Collection and Preservation:
 - Collect a 250 mL water sample in a polypropylene bottle containing Trizma®.[7]
 - The sample should be chilled and transported to the laboratory.
- Sample Preparation and Extraction:
 - Fortify the water sample with a surrogate standard (e.g., an isotopically labeled version of **perfluoropropanesulfonic acid**).[5]
 - Condition the SPE cartridge with methanol followed by reagent water.[7]
 - Pass the entire 250 mL water sample through the SPE cartridge to adsorb the analytes.[5]
 - Wash the cartridge to remove interferences.
 - Elute the analytes from the cartridge using methanol.[5]
- Extract Concentration and Reconstitution:
 - Concentrate the methanol eluate to dryness under a gentle stream of nitrogen.[5]

- Reconstitute the residue in a small volume (e.g., 1 mL) of a methanol/water mixture.[5]
- Add an internal standard to the final extract.[5]
- Instrumental Analysis:
 - Inject an aliquot of the reconstituted extract into the LC-MS/MS system.[5]
 - Separate the analytes using a C18 reversed-phase HPLC column.[7]
 - Detect and quantify the analytes using tandem mass spectrometry in negative ion mode, monitoring for specific precursor and product ion transitions for **perfluoropropanesulfonic acid**.

Analytical Workflow for Perfluoropropanesulfonic Acid in Water (EPA Method 537.1)



[Click to download full resolution via product page](#)

An overview of the analytical workflow for **perfluoropropanesulfonic acid** in water.

Biological Effects and Potential Signaling Pathways

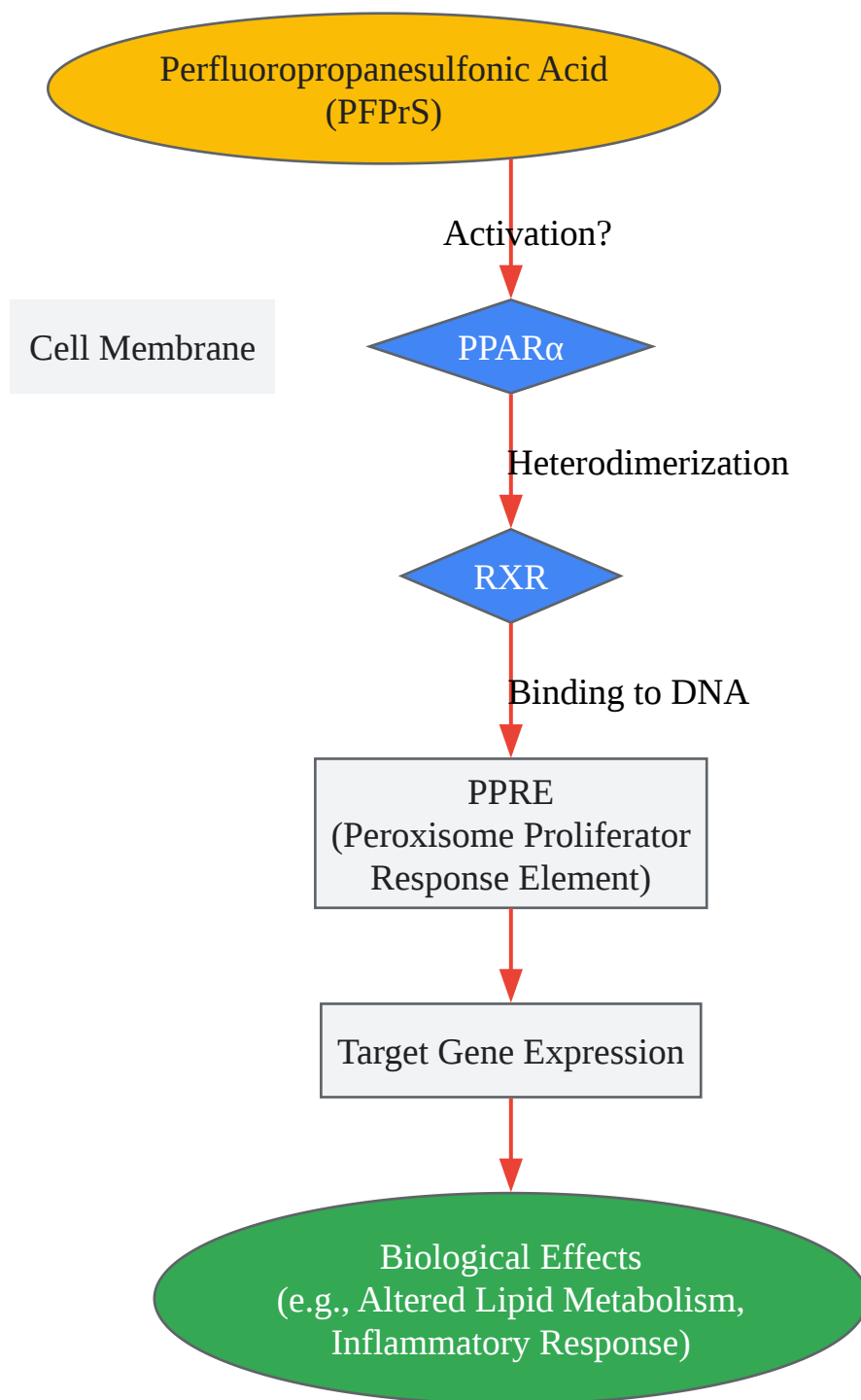
Specific toxicological studies and mechanistic data for **perfluoropropanesulfonic acid** are limited. However, based on studies of other perfluoroalkyl substances, particularly other short-chain PFAS, some general biological effects can be inferred. It is crucial to note that the following information is based on related compounds and may not be directly applicable to **perfluoropropanesulfonic acid**.

PFAS have been shown to exert effects on various biological systems, including the liver, immune system, and endocrine system. A key mechanism that has been proposed for some PFAS is the activation of peroxisome proliferator-activated receptors (PPARs), particularly PPAR α . PPARs are nuclear receptors that regulate the expression of genes involved in lipid metabolism and inflammation.

Hypothetical Signaling Pathway:

Due to the lack of specific data for **perfluoropropanesulfonic acid**, a hypothetical signaling pathway is presented below. This pathway is based on the known effects of other PFAS and their interaction with PPAR α . This diagram is for illustrative purposes and requires experimental validation for **perfluoropropanesulfonic acid**.

Hypothetical Signaling Pathway for Perfluoropropanesulfonic Acid

[Click to download full resolution via product page](#)

A hypothetical signaling pathway for **perfluoropropanesulfonic acid**'s biological effects.

Applications in Research and Drug Development

The unique properties of perfluorinated compounds have led to their investigation in various biomedical and pharmaceutical applications. While specific applications of **perfluoropropanesulfonic acid** in drug development are not well-documented, the broader class of perfluorinated substances is being explored for:

- **Drug Delivery:** The amphiphilic nature of some perfluorinated compounds makes them suitable for the formation of micelles and emulsions for drug encapsulation and delivery.
- **Medical Imaging:** Perfluorocarbons are being investigated as contrast agents for ultrasound and magnetic resonance imaging (MRI).
- **Oxygen Carriers:** Emulsions of perfluorocarbons have been studied as artificial blood substitutes due to their high oxygen-dissolving capacity.

Further research is needed to determine if the specific properties of **perfluoropropanesulfonic acid** lend themselves to any of these or other novel applications in the pharmaceutical and life sciences sectors.

Conclusion

Perfluoropropanesulfonic acid is a short-chain PFAS that is gaining attention due to its presence in the environment. This technical guide provides a summary of the currently available information on its physicochemical properties, a generalized synthesis approach, a detailed analytical protocol for its detection in drinking water, and a discussion of its potential biological effects based on data from related compounds. Significant data gaps remain, particularly concerning its specific synthesis, comprehensive physicochemical properties, and its precise mechanisms of biological action. Further research is essential to fully characterize this compound and understand its implications for environmental science, toxicology, and potential future applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Perfluoropropanesulfonic acid - Wikipedia [en.wikipedia.org]
- 2. Perfluoropropanesulfonic acid | C3F7SO3H | CID 9859771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Perfluoropropanesulfonic Acid - Cayman Chemical [bioscience.co.uk]
- 4. Perfluorosulfonic acids - Wikipedia [en.wikipedia.org]
- 5. organomation.com [organomation.com]
- 6. PFAS Analysis Procedures for EPA Method 537.1 and Beyond | Separation Science [sepscience.com]
- 7. unitedchem.com [unitedchem.com]
- To cite this document: BenchChem. [Perfluoropropanesulfonic Acid (CAS 423-41-6): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3041934#perfluoropropanesulfonic-acid-cas-number-423-41-6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com